

Application Note: Preparation of OVA Peptide (257-264) TFA Stock Solutions

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Compound of Interest

Compound Name: OVA Peptide(257-264) TFA

Cat. No.: B15602600

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Abstract

This document provides detailed protocols for the preparation, handling, and storage of stock solutions for the OVA Peptide (257-264), commonly known by its sequence SIINFEKL. This peptide is a critical tool in immunological research, serving as a model class I (H-2Kb)-restricted epitope for studying CD8+ T-cell responses.[1][2] As the peptide is typically supplied as a trifluoroacetate (TFA) salt, proper solubilization and storage are essential to ensure its stability and biological activity in downstream applications such as T-cell stimulation assays, epitope mapping, and in vivo studies.[3][4] This guide presents standardized procedures using common laboratory solvents to ensure reproducible experimental outcomes.

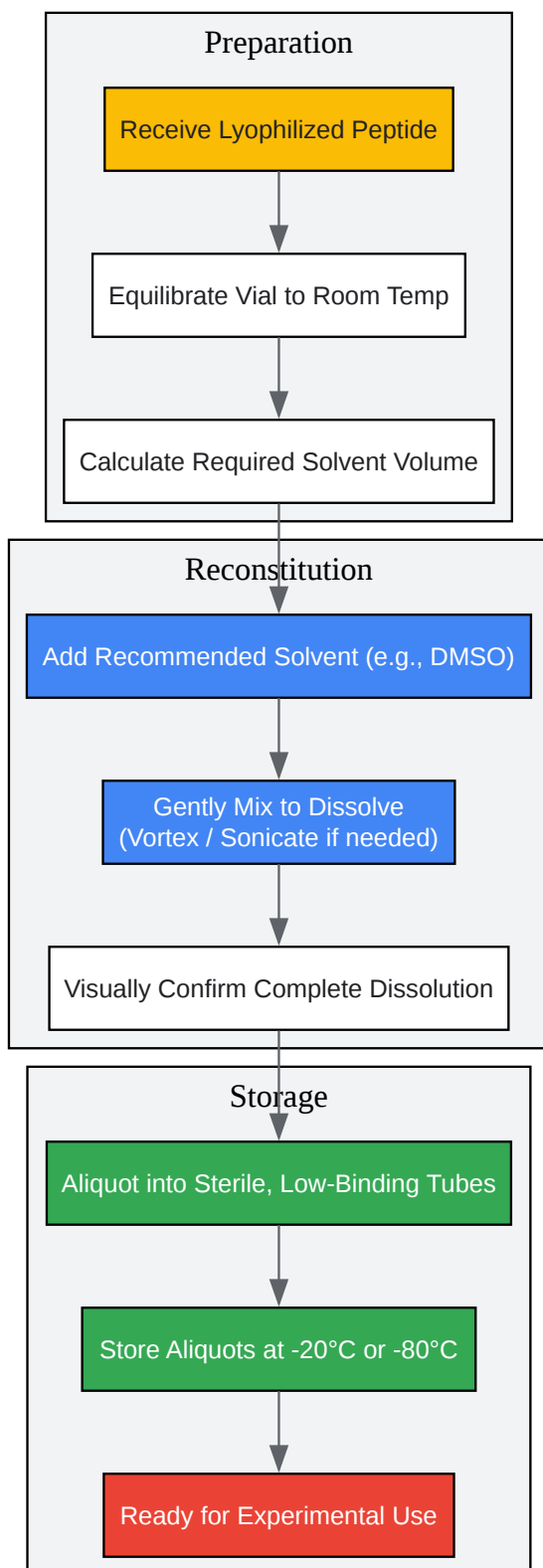
Physicochemical Properties and Data

Accurate preparation of stock solutions begins with understanding the peptide's properties. The following table summarizes key quantitative data for OVA Peptide (257-264) TFA.

Property	Value	Source(s)
Full Sequence	Ser-Ile-Ile-Asn-Phe-Glu-Lys-Leu	[1] [5]
Single-Letter Code	SIINFEEKL	[1] [2] [6]
Appearance	White to off-white lyophilized powder	[1]
Molecular Weight (TFA Salt)	1077.15 g/mol	[1] [5] [7]
Molecular Formula	C ₄₇ H ₇₅ F ₃ N ₁₀ O ₁₅	[1] [5]
Purity (HPLC)	Typically ≥95% or ≥97%	[8]
Solubility in DMSO	≥ 125 mg/mL (116.05 mM)	[1]
Solubility in Water	~5 mg/mL (4.64 mM) (may require heating/sonication)	[1]
Solubility in PBS (pH 7.2)	Insoluble	[9]

Experimental Workflow

The general workflow for reconstituting lyophilized OVA Peptide (257-264) TFA is outlined below. This process ensures the peptide's integrity and accurate final concentration.



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Caption: Workflow for reconstituting and storing OVA Peptide (257-264) TFA.

Experimental Protocols

Materials and Equipment

- OVA Peptide (257-264) TFA, lyophilized powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free water
- Sterile, low-protein-binding polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Benchtop microcentrifuge
- Vortex mixer
- Ultrasonic water bath (optional, for aqueous preps)

Protocol 1: Preparation of a High-Concentration Stock in DMSO

This is the recommended method for preparing a primary stock solution due to the peptide's high solubility in DMSO.[\[1\]](#)[\[10\]](#)[\[11\]](#)

- Preparation: Remove the vial of lyophilized peptide from storage and allow it to equilibrate to room temperature for at least 15-20 minutes before opening.[\[12\]](#) This prevents condensation of atmospheric moisture, which can affect peptide stability.
- Centrifugation: Briefly centrifuge the vial (e.g., at 10,000 x g for 1 minute) to ensure all lyophilized powder is at the bottom of the tube.[\[11\]](#)
- Calculation: Determine the volume of DMSO required to achieve the desired stock concentration. Use the molecular weight of the TFA salt (1077.15 g/mol) for accurate molarity calculations.

- Formula: $\text{Volume } (\mu\text{L}) = [\text{Mass of Peptide (mg)} / \text{Concentration (mM)}] * [1,000,000 / \text{Molecular Weight (g/mol)}]$
- Example for a 10 mM stock from 1 mg of peptide: $\text{Volume } (\mu\text{L}) = [1 \text{ mg} / 10 \text{ mM}] * [1,000,000 / 1077.15] \approx 92.8 \mu\text{L}$
- Reconstitution: Carefully add the calculated volume of anhydrous DMSO to the peptide vial using a calibrated pipette. Use newly opened DMSO, as it is hygroscopic.[\[1\]](#)[\[10\]](#)
- Dissolution: Cap the vial and gently vortex for 10-20 seconds to dissolve the peptide. Visually inspect the solution to ensure it is clear and free of particulates. If needed, brief sonication can aid dissolution.[\[13\]](#)
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, low-binding tubes.[\[5\]](#)[\[12\]](#) Store the aliquots at -80°C for long-term stability (up to 6 months) or at -20°C for shorter-term use (up to 1 month).[\[1\]](#)[\[5\]](#)

Protocol 2: Preparation of an Aqueous Stock Solution

This protocol is for applications where DMSO is contraindicated. Note that the solubility of OVA Peptide (257-264) in aqueous solutions is significantly lower than in DMSO.[\[1\]](#)

- Preparation and Centrifugation: Follow steps 1 and 2 from Protocol 4.2.
- Calculation: Calculate the required volume of sterile, nuclease-free water for your target concentration (e.g., 1 mg/mL). Do not exceed a concentration of 5 mg/mL.[\[1\]](#)
- Reconstitution: Add the calculated volume of sterile water to the peptide vial.
- Dissolution: Cap the vial and gently vortex. Complete dissolution may be slow. If the peptide does not fully dissolve, the following may be required:
 - Sonication: Place the vial in an ultrasonic water bath for 5-10 minutes.[\[1\]](#)[\[14\]](#)
 - Warming: Gently warm the solution to 37-60°C.[\[1\]](#) Avoid excessive heat.
- Verification and Storage: Once the solution is clear, aliquot immediately into sterile, low-binding tubes. Store at -20°C and use within one month.[\[5\]](#)[\[14\]](#) Aqueous solutions are more

prone to degradation and microbial growth.

Storage and Stability

Proper storage is crucial for maintaining the peptide's integrity.

Form	Storage Temperature	Duration	Notes
Lyophilized Powder	-20°C	1 Year	Keep sealed and desiccated. [1] [5]
-80°C	2 Years	For maximum long-term stability. [1]	
Stock in DMSO	-20°C	1 Month	Aliquot to avoid freeze-thaw cycles. [1] [5]
-80°C	6 Months	Preferred for long-term solution storage. [1]	
Stock in Water	-20°C	1 Month	Aliquot and use promptly. [5] [14]

Safety and Handling

- Always wear appropriate personal protective equipment (PPE), including gloves and safety glasses, when handling peptides and solvents.
- Handle DMSO in a well-ventilated area.
- All procedures should be performed in a sterile environment (e.g., a laminar flow hood) to prevent contamination of the stock solution.
- The information provided is for research use only and not for human or therapeutic use.[\[1\]](#)[\[5\]](#)

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